

An In-depth Technical Guide to the Physical Properties of Diethyl (cyanomethyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (cyanomethyl)phosphonate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **Diethyl (cyanomethyl)phosphonate** (CAS No. 2537-48-6). The information presented is intended to support research, development, and quality control activities involving this versatile reagent. This document includes a summary of key quantitative data, detailed experimental protocols for property determination, and a logical workflow diagram.

Core Physical Properties

Diethyl (cyanomethyl)phosphonate is a colorless to light yellow liquid that serves as a crucial reagent in various organic syntheses, most notably in the Horner-Wadsworth-Emmons reaction for the formation of α,β -unsaturated nitriles.^{[1][2]} A thorough understanding of its physical properties is essential for its proper handling, application, and for the optimization of reaction conditions.

Data Presentation

The following table summarizes the key physical properties of **Diethyl (cyanomethyl)phosphonate**, compiled from various chemical suppliers and databases.

Physical Property	Value	Notes
Molecular Formula	C6H12NO3P	[3]
Molecular Weight	177.14 g/mol	[3][4]
Appearance	Clear colorless to light yellow liquid	[1][5]
Density	1.095 g/mL at 25 °C	[1][3][6]
Boiling Point	101-102 °C at 0.4 mmHg	[1][3][5]
Refractive Index	n _{20/D} 1.434	[1][3][6]
Solubility	Miscible with water, chloroform, tetrahydrofuran, ethyl acetate, and methylene chloride. Slightly soluble in methanol.	[1][6]
Flash Point	> 112 °C (> 233.6 °F)	[5]

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key physical properties of liquid compounds like **Diethyl (cyanomethyl)phosphonate**. These protocols are based on standard laboratory practices.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. For small sample volumes, a micro-boiling point determination method is suitable.[5][7]

Apparatus:

- Small test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)

- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- A small amount of **Diethyl (cyanomethyl)phosphonate** (a few drops) is placed into the small test tube.
- A capillary tube, sealed at one end, is placed inside the test tube with the open end down.
- The test tube is attached to a thermometer.
- The assembly is placed in a heating bath.
- The bath is heated slowly. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.^[5]

Determination of Density

The density of a substance is its mass per unit volume. For a liquid, this can be determined using a pycnometer or by direct mass and volume measurements.

Apparatus:

- Pycnometer (a glass flask with a precise volume)
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined.
- The pycnometer is filled with **Diethyl (cyanomethyl)phosphonate**, ensuring no air bubbles are trapped.
- The filled pycnometer is placed in a water bath to bring it to a specific temperature (e.g., 25 °C).
- The pycnometer is removed from the bath, wiped dry, and its mass is determined.
- The mass of the **Diethyl (cyanomethyl)phosphonate** is calculated by subtracting the mass of the empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[8]

Determination of Refractive Index

The refractive index of a material is a dimensionless number that describes how fast light travels through that material. It is a characteristic property of a substance and can be used to identify and assess its purity. An Abbe refractometer is commonly used for this measurement.

^[9]^[10]

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- The prism of the refractometer is cleaned and dried.
- A few drops of **Diethyl (cyanomethyl)phosphonate** are placed on the prism.
- The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- The light source is positioned, and the eyepiece is adjusted until the crosshairs are in focus.
- The handwheel is turned to bring the dividing line between the light and dark fields into the center of the crosshairs.
- The refractive index is read from the scale.[\[10\]](#)

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. A qualitative assessment of solubility can be performed through direct observation.[\[11\]](#)[\[12\]](#)

Apparatus:

- Small test tubes
- Vortex mixer or shaker
- Graduated pipettes or droppers

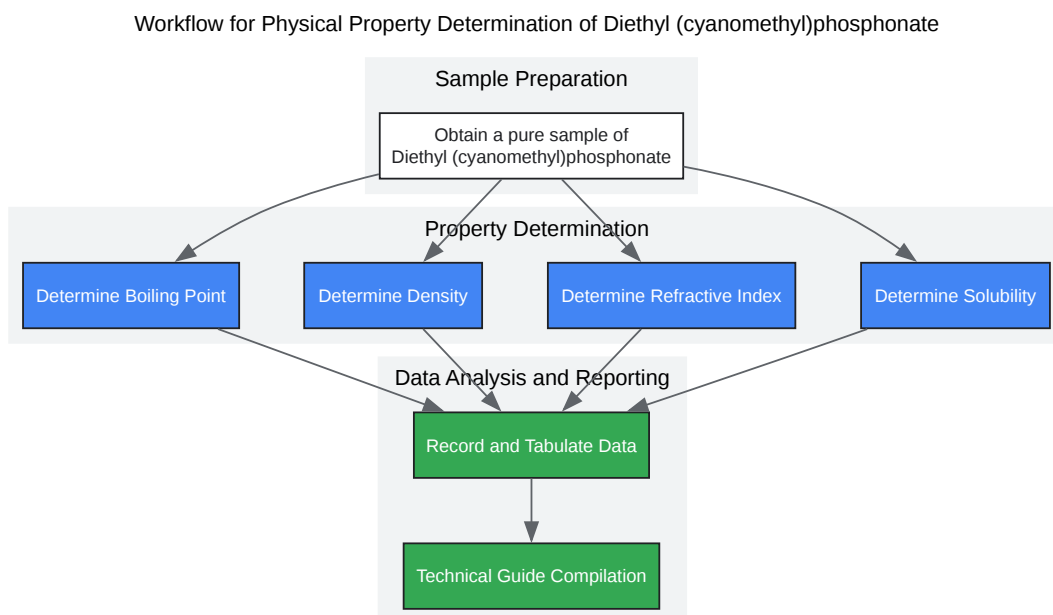
Procedure:

- A small, measured volume (e.g., 1 mL) of the solvent (e.g., water, chloroform, methanol) is placed in a test tube.
- A small, measured volume (e.g., 0.1 mL) of **Diethyl (cyanomethyl)phosphonate** is added to the test tube.
- The mixture is agitated vigorously using a vortex mixer or by shaking.

- The mixture is visually inspected for homogeneity. If the liquid forms a single, clear phase, it is considered miscible or soluble. If two distinct layers are present, or if the mixture is cloudy, it is considered immiscible or insoluble.
- The process can be repeated with different ratios of solute to solvent to determine the extent of solubility.

Mandatory Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of **Diethyl (cyanomethyl)phosphonate**.



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Workflow for Physical Property Determination.

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